

A Comparative Guide to D(+)-Galactosamine Hydrochloride Suppliers for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D(+)-Galactosamine hydrochloride*

Cat. No.: *B2539262*

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For researchers and professionals in drug development, the quality and consistency of chemical reagents are paramount to achieving reliable and reproducible experimental outcomes. **D(+)-Galactosamine hydrochloride** is a critical reagent, widely used as a specific hepatotoxic agent to induce experimental liver injury in animal models, thereby facilitating the study of liver disease and the development of hepatoprotective therapies.^{[1][2][3][4]} This guide provides a comparative analysis of prominent suppliers of **D(+)-Galactosamine hydrochloride**, focusing on key quality parameters, and offers standardized experimental protocols for its evaluation and use.

Supplier Comparison

The selection of a **D(+)-Galactosamine hydrochloride** supplier should be based on a careful evaluation of product specifications, available quality control data, and the specific requirements of the intended research application. Below is a summary of product specifications from several major suppliers. It is important to note that while most suppliers provide a certificate of analysis with purchase, comprehensive head-to-head comparative studies are not readily available in the public domain. Researchers are encouraged to perform their own incoming quality control checks.

Supplier	Product Number (Example)	Purity Specification	Analytical Method	Form	Storage Temperature
Sigma-Aldrich (Merck)	G0500	≥99%	HPLC	White to off-white powder	Room Temperature
Cayman Chemical	22981	≥98%	Not specified	Crystalline solid	-20°C
MP Biomedicals	02101691	≥99%	Not specified	White crystalline powder	Room Temperature
FUJIFILM Wako	046-29871	Not specified	Not specified	White crystals or crystalline powder	2-10°C
Tokyo Chemical Industry (TCI)	G0002	>98.0%	HPLC	White to almost white crystalline powder	Room Temperature
GoldBio	G-100	Not specified	Not specified	White crystalline powder	-20°C

Note: This table is compiled from publicly available information and may not reflect all product offerings. Purity and analytical methods may vary by lot. Researchers should always consult the lot-specific certificate of analysis.

Key Quality Control Experiments

To ensure the quality and suitability of **D(+)-Galactosamine hydrochloride** for experimental use, several key analytical tests should be considered.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

HPLC is a fundamental technique for assessing the purity of **D(+)-Galactosamine hydrochloride** and detecting the presence of related impurities, such as D(+)-Glucosamine hydrochloride.

Experimental Protocol:

- **Instrumentation:** A standard HPLC system equipped with a UV detector or a Refractive Index (RI) detector.
- **Column:** A suitable column for carbohydrate analysis, such as an amino-propyl bonded silica column.
- **Mobile Phase:** A mixture of acetonitrile and water (e.g., 75:25 v/v) is commonly used. The exact ratio may need optimization based on the column and system.
- **Flow Rate:** Typically around 1.0 mL/min.
- **Detection:** UV detection at a low wavelength (e.g., 195 nm) or RI detection.
- **Sample Preparation:** Accurately weigh and dissolve the **D(+)-Galactosamine hydrochloride** in the mobile phase to a known concentration (e.g., 1 mg/mL).
- **Procedure:** Inject a known volume of the sample solution into the HPLC system. The purity is determined by calculating the area of the main peak relative to the total area of all peaks. A certified reference standard should be used for comparison.

Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is a powerful tool for confirming the chemical structure and identity of **D(+)-Galactosamine hydrochloride**.

Experimental Protocol:

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated water (D₂O) is a suitable solvent.
- Sample Preparation: Dissolve a small amount of the sample (typically 5-10 mg) in approximately 0.6-0.7 mL of D₂O.
- Procedure: Acquire the ¹H NMR spectrum. The resulting spectrum should be compared to a reference spectrum or known chemical shifts for **D(+)-Galactosamine hydrochloride** to confirm its identity.

In Vivo Application: Induction of Acute Liver Injury

A primary application of **D(+)-Galactosamine hydrochloride** is in combination with lipopolysaccharide (LPS) to induce a model of acute liver failure in rodents.^[5]

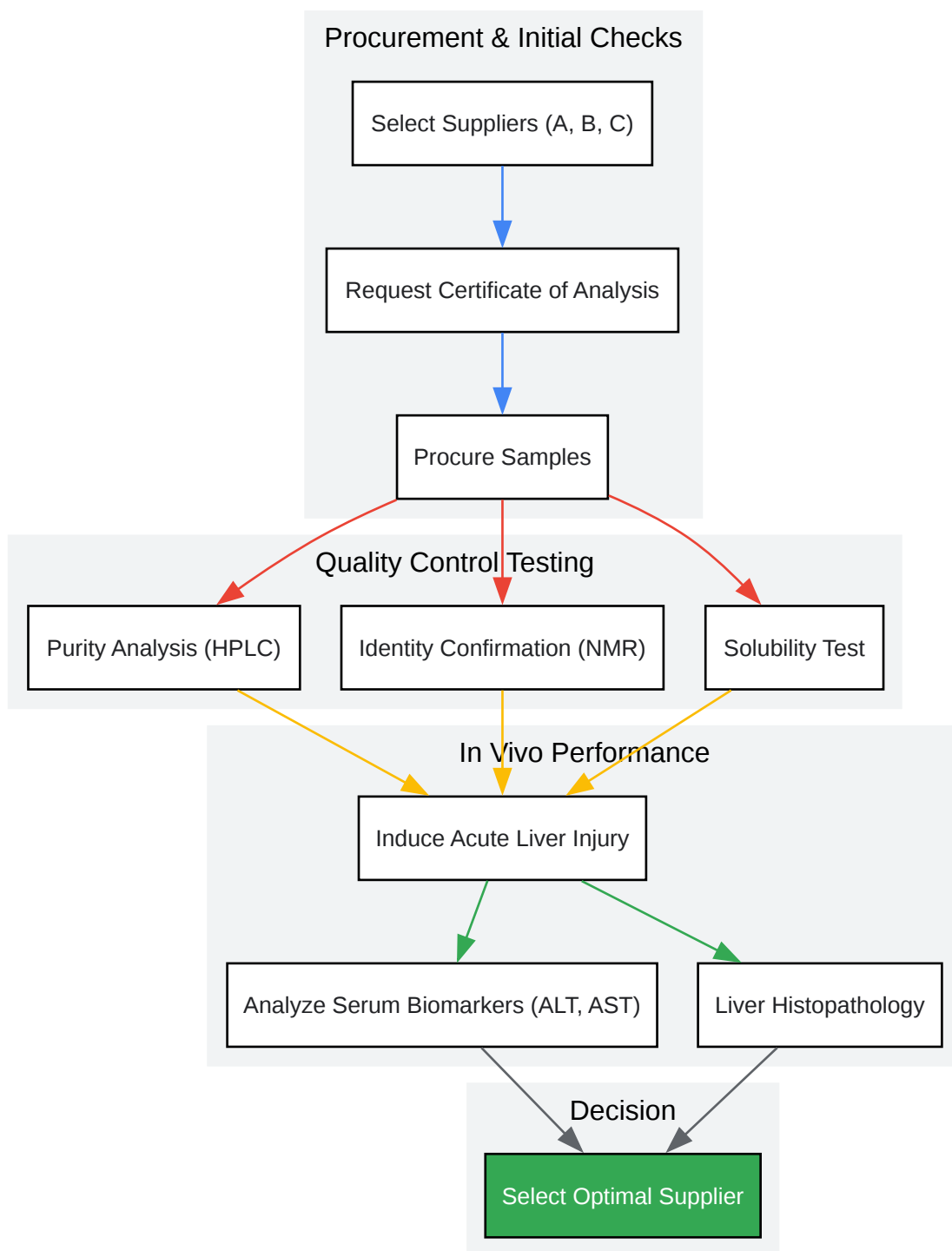
Experimental Protocol (for mice):

- Animal Model: Use an appropriate strain of mice (e.g., C57BL/6), ensuring ethical approval and adherence to animal welfare guidelines.
- Reagent Preparation:
 - Prepare a solution of **D(+)-Galactosamine hydrochloride** in sterile phosphate-buffered saline (PBS) at a concentration of, for example, 20 mg/mL.
 - Prepare a solution of LPS in sterile PBS at a concentration of, for example, 10 µg/mL.
- Administration: Administer **D(+)-Galactosamine hydrochloride** (e.g., 700 mg/kg) and a low dose of LPS (e.g., 10 µg/kg) via intraperitoneal (i.p.) injection.
- Monitoring: Monitor the animals for signs of morbidity.
- Endpoint: At a predetermined time point (e.g., 6-8 hours post-injection), euthanize the animals and collect blood and liver tissue for analysis (e.g., serum alanine aminotransferase (ALT) and aspartate aminotransferase (AST) levels, and liver histology).

Visualizing Key Processes

To aid in the understanding of the experimental workflows and biological mechanisms, the following diagrams are provided.

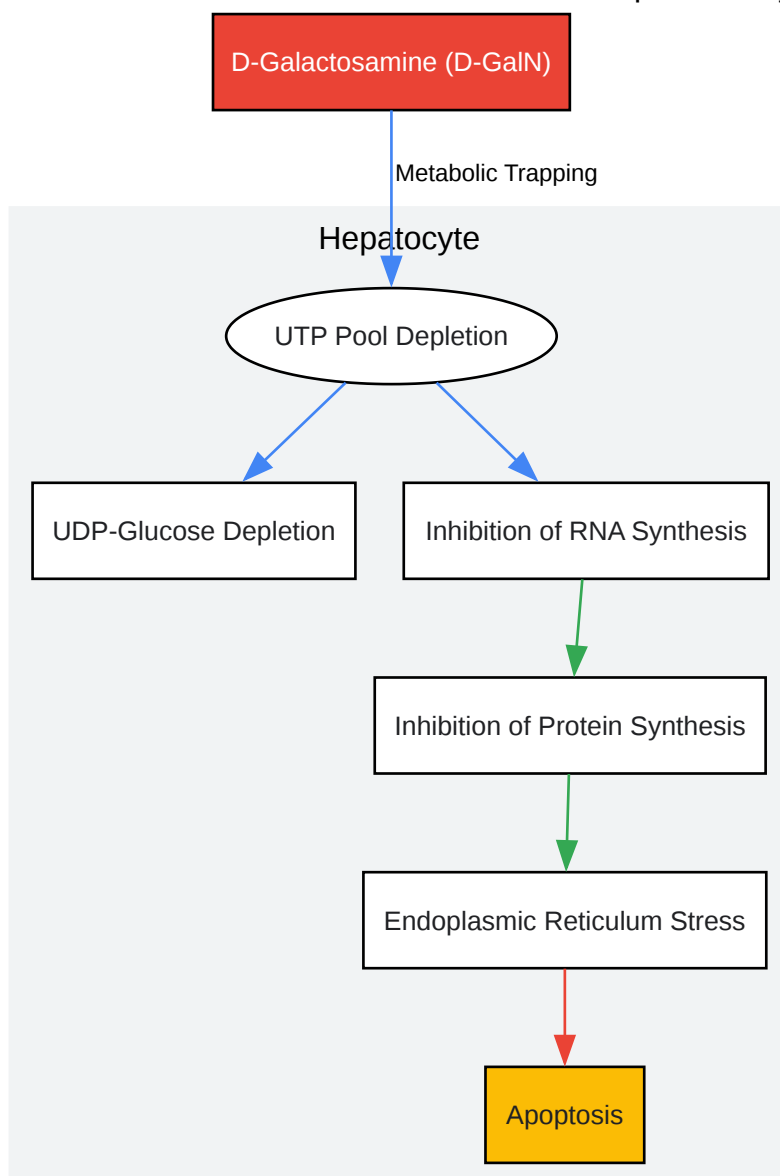
Experimental Workflow for Supplier Evaluation



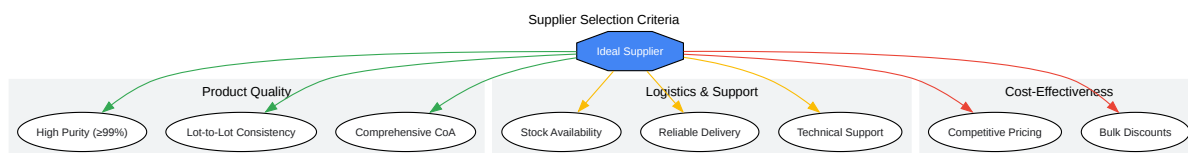
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Caption: Workflow for evaluating and selecting a **D(+)-Galactosamine hydrochloride** supplier.

Mechanism of D-Galactosamine-Induced Hepatotoxicity

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Caption: Simplified signaling pathway of D-Galactosamine-induced liver cell injury.



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Caption: Key criteria for the selection of a chemical supplier for research.

In conclusion, while many reputable suppliers offer **D(+)-Galactosamine hydrochloride**, the ultimate choice should be guided by a combination of the supplier's provided specifications, in-house quality control testing, and the specific demands of the research application. By implementing rigorous evaluation protocols, researchers can ensure the procurement of high-quality reagents, which is a critical step towards achieving robust and reproducible scientific findings.

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References

- 1. nbinnno.com [nbinnno.com]
- 2. caymanchem.com [caymanchem.com]
- 3. D(+)-Galactosamine hydrochloride | 1772-03-8 [chemicalbook.com]
- 4. D-Galactosamine hydrochloride, 98% D-Galactosamine hydrochloride, 98% Manufacturers, Suppliers, Price | India, China [ottokemi.com]
- 5. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [A Comparative Guide to D(+)-Galactosamine Hydrochloride Suppliers for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2539262#a-comparative-study-of-different-suppliers-of-d-galactosamine-hydrochloride>]

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